# Technical Comparison Guide: Spectroscopic Profiling of 3-Phenoxy-2-butanone Scaffolds

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Phenoxy-2-butanone* |
| *CAS No.:* | *6437-85-0* |
| *Cat. No.:* | *B1363664* |

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## Executive Summary

This guide provides an in-depth spectroscopic analysis of **3-Phenoxy-2-butanone**, a critical

-phenoxy ketone scaffold used as an intermediate in the synthesis of agrochemicals and pharmaceutical targets.[1][2] We objectively compare the parent molecule against its para-substituted derivatives (4-Nitro and 4-Methoxy) and its reduced alcohol form to demonstrate how electronic effects and functional group interconversion alter the spectral fingerprint.

Key Findings:

- IR Spectroscopy: The inductive effect of the

  -phenoxy oxygen shifts the carbonyl (

  ) stretching frequency to ~1725 $cm^{-1}$, distinct from standard aliphatic ketones (1715 $cm^{-1}$).

- NMR (

  H): The methine proton at C3 is the diagnostic handle, appearing as a quartet at

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4.6–4.8 ppm, significantly deshielded by the adjacent oxygen and carbonyl cone.

- Mass Spectrometry: Fragmentation is dominated by

  -cleavage yielding the acetyl cation (m/z 43) and the phenoxy cation (m/z 93), providing a reliable identification matrix.

# Structural Context & Synthesis

**3-Phenoxy-2-butanone** features a chiral center at C3, linking a phenoxy group to a ketone backbone via an ether bond.[1][2] Unlike 3-phenyl-2-butanone (where the phenyl ring is directly bonded to the carbon chain), the ether linkage in the phenoxy variant introduces unique electronic delocalization and inductive effects.

## Synthetic Pathway (Williamson Ether Synthesis)

The industrial and laboratory standard for synthesis involves the nucleophilic substitution (

) of 3-chloro-2-butanone by a phenoxide ion.

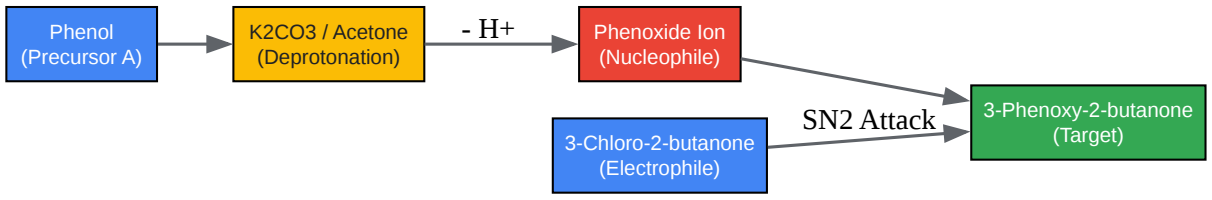


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Figure 1: Synthetic workflow for **3-Phenoxy-2-butanone** via Williamson Ether Synthesis.

# Spectroscopic Comparison: Parent vs. Derivatives

To assist in identification, we compare the parent compound with Derivative A (4-Nitro, EWG) and Derivative B (4-Methoxy, EDG).[1]

## A. Infrared (IR) Spectroscopy

The carbonyl stretch is the primary indicator.[3][4][5] The

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-phenoxy group exerts an electron-withdrawing inductive effect (-I), strengthening the C=O bond and raising the frequency compared to 2-butanone.

| Compound | Substituent Effect | (cm⁻¹) | (Ether) |
|---|---|---|---|
| 3-Phenoxy-2-butanone | Reference | 1725 | 1240 (Asym), 1050 (Sym) |
| 4-Nitro- (Deriv.[1][2] A) | Strong EWG (-I, -M) | 1732 | 1255 |
| 4-Methoxy- (Deriv. B) [1][2] | Strong EDG (+M) | 1720 | 1230 |
| 3-Phenoxy-2-butanol | Reduced (Alcohol) | Absent | 1240 |

Analysis:

- Derivative A: The nitro group pulls electron density from the phenoxy oxygen, reducing its ability to donate into the C-O antibonding orbitals, effectively increasing the inductive pull on the carbonyl

  -carbon. This shifts

  to a higher wavenumber (1732 cm⁻¹).[1][2]

- Derivative B: The methoxy group donates density, slightly mitigating the inductive withdrawal, shifting

  closer to standard ketones (1720 cm⁻¹).

## B. Nuclear Magnetic Resonance ( H NMR)

The C3-H proton is the "diagnostic quartet."[1][2] Its chemical shift is highly sensitive to the electronic environment of the phenoxy ring.

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| Proton Environment | Parent ( ppm) | 4-Nitro ( ppm) | 4-Methoxy ( ppm) | Multiplicity |
|---|---|---|---|---|
| C3-H ( to C=O, OAr) | 4.65 | 4.82 | 4.55 | Quartet ( Hz) |
| C1-H (Acetyl Methyl) | 2.25 | 2.30 | 2.20 | Singlet |
| C4-H (Terminal Methyl) | 1.45 | 1.50 | 1.42 | Doublet |
| Aromatic Protons | 6.90 – 7.30 | 7.00, 8.20 (AA'BB') | 6.80, 6.95 (AA'BB') | Multiplet |

Mechanistic Insight: The downfield shift of C3-H in the Nitro derivative (4.82 ppm) confirms the transmission of electronic effects through the ether oxygen. Conversely, the Methoxy derivative shields the proton (4.55 ppm).

## Mass Spectrometry & Fragmentation Logic

Unlike aliphatic ketones which often undergo McLafferty rearrangement, **3-phenoxy-2-butanone** lacks a

-hydrogen on the acetyl side.[1][2] The dominant pathway is

-Cleavage.[1][2][3]

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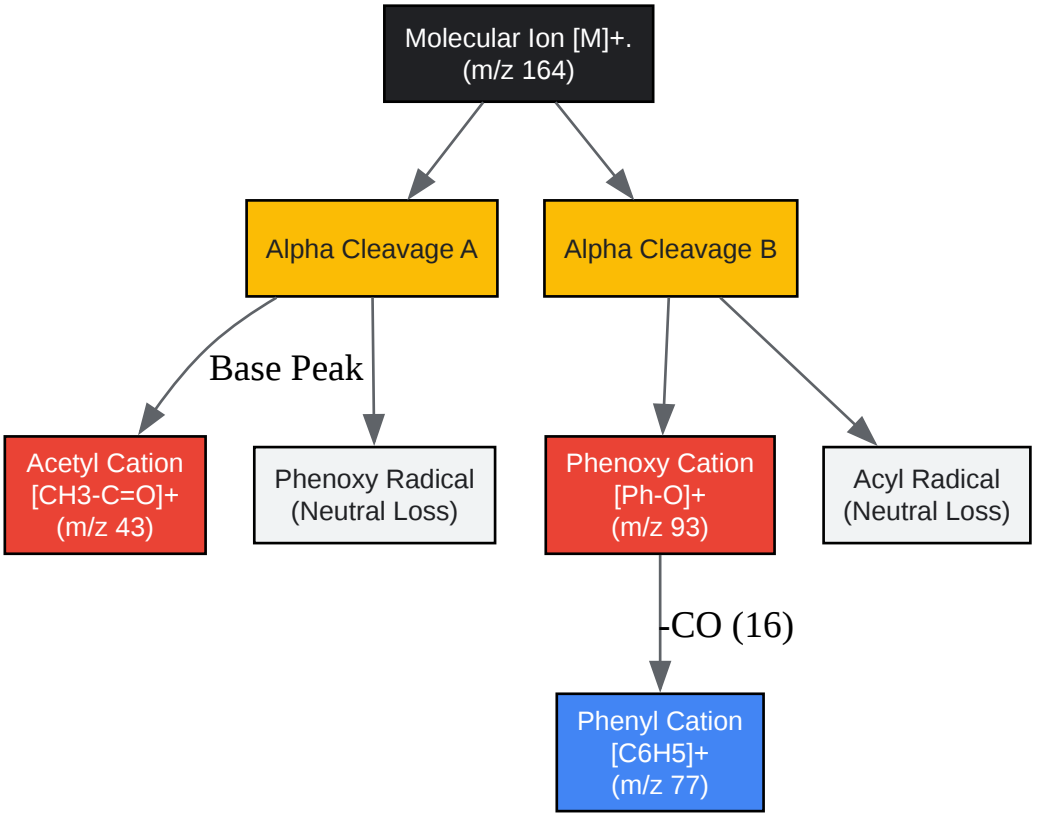


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Figure 2: Primary fragmentation pathways under Electron Impact (70 eV).

Diagnostic Peaks:

- m/z 43 (Base Peak): The stable acylium ion (

  ).[6]
- m/z 93: The phenoxy cation (

  ), characteristic of phenyl ethers.
- m/z 77: Loss of CO from the phenoxy cation yields the phenyl cation (

  ).

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# Experimental Protocol: Synthesis & Characterization

This protocol is designed for a 10 mmol scale.[1][2] Ensure all work is performed in a fume hood.

## Step 1: Williamson Ether Synthesis[1][2][7][8]

- Reagents: In a 50 mL round-bottom flask, combine Phenol (0.94 g, 10 mmol), Potassium Carbonate (

  , 2.07 g, 15 mmol), and anhydrous Acetone (20 mL).
- Activation: Stir at room temperature for 15 minutes to generate the phenoxide in situ.
- Addition: Add 3-chloro-2-butanone (1.06 g, 10 mmol) dropwise via syringe.
- Reflux: Attach a reflux condenser and heat the mixture at 60°C for 4-6 hours. Monitor via TLC (20% EtOAc/Hexane).[1][2]
- Workup: Cool to RT. Filter off the inorganic salts (

  , excess

  ). Concentrate the filtrate under reduced pressure.
- Purification: Dissolve residue in

  , wash with 1M

  (to remove unreacted phenol) and Brine. Dry over

  .[1][2] Flash chromatography (Silica, 10:1 Hexane:EtOAc) yields the pure oil.

## Step 2: Characterization Check[1][2][9]

- Appearance: Clear to pale yellow oil.[1][2]
- Refractive Index:

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.[1][2]

- Quality Control: Absence of broad OH stretch (3200-3500 $cm^{-1}$) in IR confirms removal of phenol and lack of ketone reduction.[1][2]

## References


- Williamson Ether Synthesis Principles
  - Source: Master Organic Chemistry.[1][2] (2014).[1][2][7] "The Williamson Ether Synthesis." [2][8][9][7][10][11]
  - URL:[Link]
- Spectroscopy of Ketones (IR/NMR Standards)
  - Source: Chemistry LibreTexts. (2020).[1][2] "19.2: Spectroscopy of Ketones and Aldehydes."
  - URL:[Link]
- Mass Spectrometry Fragmentation P
  - Source: Michigan State University (Reusch).[1][2] "Mass Spectrometry: Fragmentation Patterns."
  - URL:[Link][1]
- Alpha-Phenoxy Ketone Reactivity
  - Source: PubChem Compound Summary for 2-Phenoxy-1-phenylethanone (Structural Analog).[1][2]
  - URL:[Link][1]


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# Sources


- 1. 3-Phenylbutan-2-one | C10H12O | CID 97744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Phenoxy-1-phenylethanone | C14H12O2 | CID 222171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CH 336: Ketone Spectroscopy [sites.science.oregonstate.edu]
- 4. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. butanone low high resolution H-1 proton nmr spectrum of butanone analysis interpretation of chemical shifts ppm spin spin line splitting for 2-butanone butan-2-one doc brown's advanced organic chemistry revision notes [docbrown.info]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. youtube.com [youtube.com]
- 9. gold-chemistry.org [gold-chemistry.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. reddit.com [reddit.com]

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